

# Core Functions and Mechanism of Action

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## Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

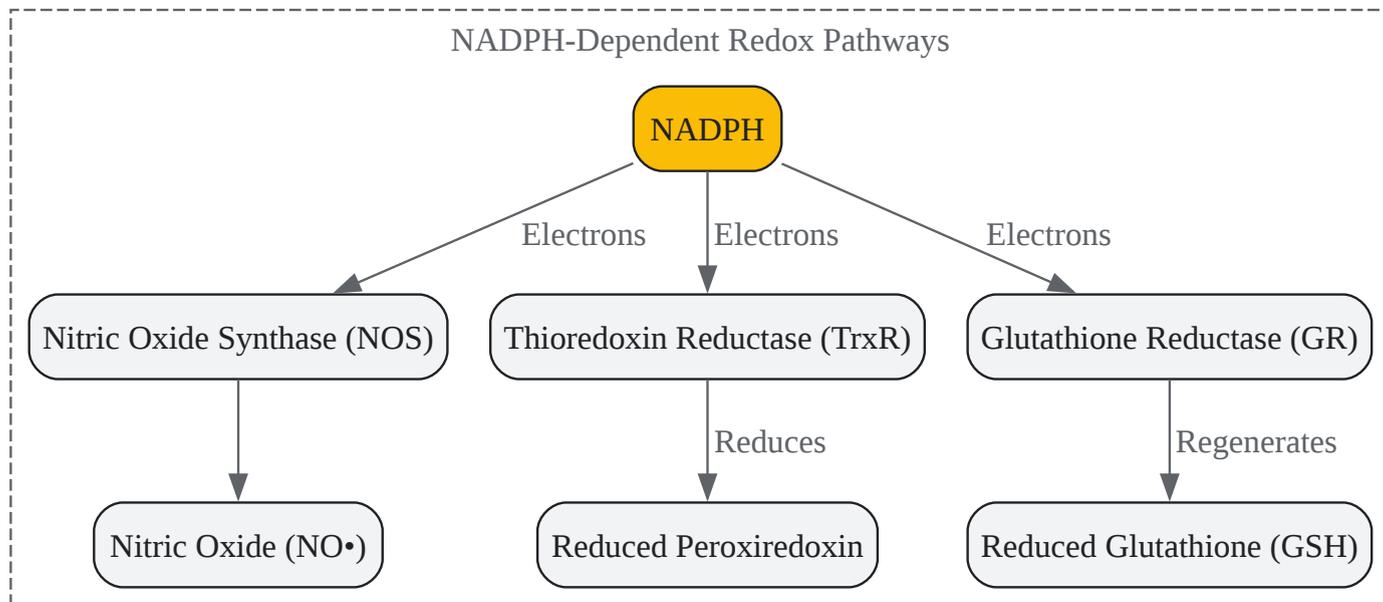
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**NADPH tetrasodium salt** is the reduced form of nicotinamide adenine dinucleotide phosphate. Its primary biochemical role is to act as a universal **electron donor** in reactions catalyzed by dehydrogenase and reductase enzymes [1] [2] [3]. By donating electrons, it drives a wide array of essential cellular processes.

The table below summarizes its key functions:

Function	Biological Role & Significance
<b>Reductive Biosynthesis</b>	Serves as a crucial cofactor in the synthesis of nucleotides, proteins, and fatty acids, which are essential for biomass formation and cell replication [4] [5].
<b>Antioxidant Defense</b>	Essential for neutralizing reactive oxygen species (ROS). It is used by glutathione reductase (GR) to regenerate reduced glutathione (GSH), a major cellular antioxidant [4] [5] [6].
<b>Cellular Redox Balance</b>	The NADPH/NADP+ ratio is a key indicator of the cellular redox state and reductive capacity. This ratio is regulated by a network of enzymes and signaling pathways [6] [7].
<b>Ferroptosis Inhibition</b>	Acts as an endogenous inhibitor of ferroptosis, a form of regulated cell death intimately linked to metabolism and redox biology [4] [8].

The following diagram illustrates the central role of NADPH in key cellular redox pathways:



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*NADPH as an electron donor in key cellular defense pathways [6].*

## Key Research Applications

**NADPH tetrasodium salt** is indispensable in laboratory research, enabling studies across various fields.

Application Area	Specific Use-Cases & Research Context
Enzyme Reaction Studies	Used as a reagent for <i>in vitro</i> studies of enzyme reactions, including those involving cytochrome P450 enzymes [4] [1].
Cancer Metabolism & Therapeutics	Essential for research into cancer cell metabolism. Cancer cells reprogram NADPH metabolism to support their high antioxidant demand and biosynthetic needs, making them vulnerable to oxidative stress, a key therapeutic insight [4].
Redox Biology & Oxidative Stress	Used to study the role of glutathione and other systems in maintaining cellular health and responding to oxidative damage [4] [6].

Application Area	Specific Use-Cases & Research Context
Metabolic Stability Assays	Employed in microsomal assays, a key tool in drug development, to evaluate the metabolic stability of potential drug candidates [1].

## Experimental Data and Protocols

For laboratory work, specific quantitative data and established protocols are crucial for experimental success.

### Quantitative Data for Laboratory Use

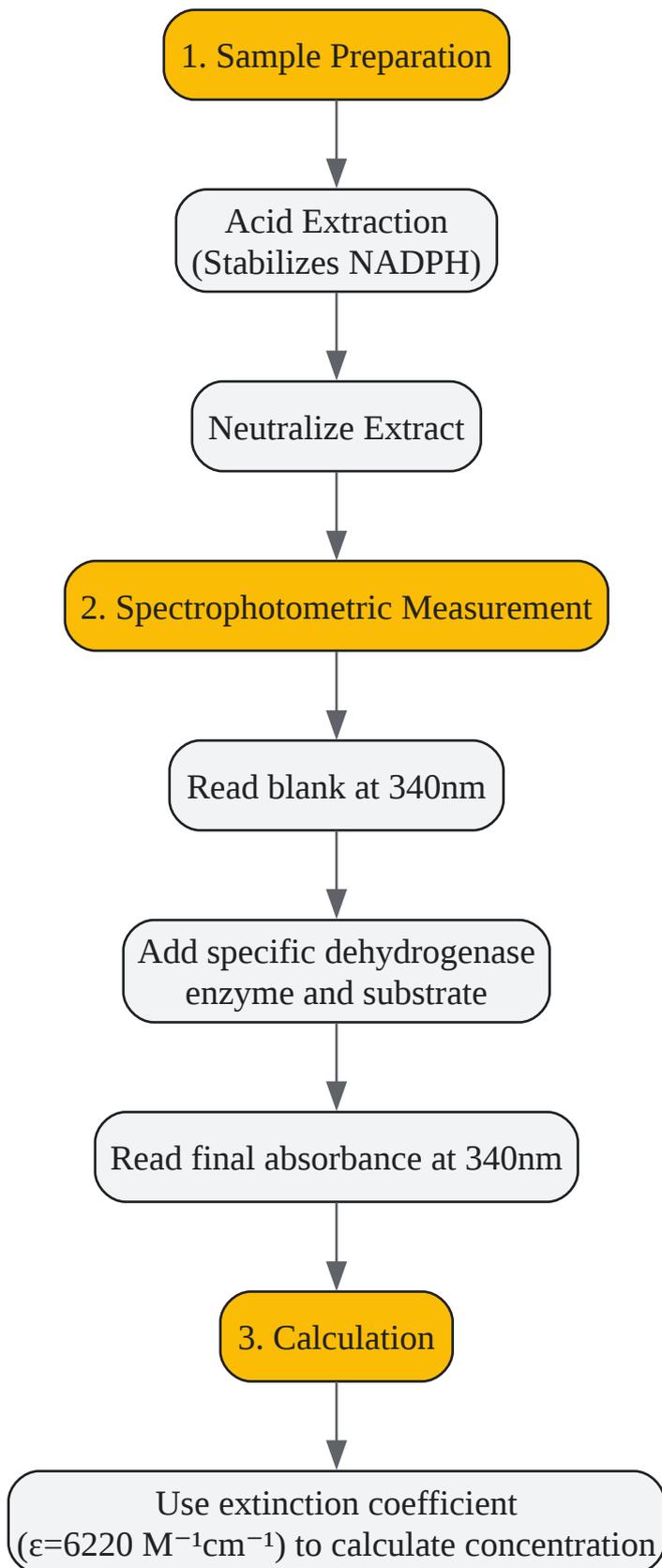
The following table consolidates key physical and handling information from commercial and research sources:

Parameter	Specification / Value
Molecular Weight	833.35 g/mol [8]
Solubility in Water	50 mg/mL [1] [2] or 35-100 mg/mL (with sonication recommended) [8] [5]
Purity	≥90% (HPLC), ≥93% (enzymatic) [1] [2]
Appearance	Yellow solid [1] [8] [2]
Storage Conditions	-20°C, desiccated (hygroscopic) [1] [2]
Solution Stability	Reconstituted stock solutions are stable for up to 2 months at -20°C [1] [2]

### Spectrophotometric Assay for NADPH Measurement

Spectrophotometry is a fundamental method for quantifying NADPH and related molecules in biological samples like blood and tissues [6]. The reduced form (NADPH) absorbs light at 340 nm, allowing for direct measurement.

A generalized workflow for measuring NADPH concentration is as follows:



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*Generalized workflow for spectrophotometric NADPH measurement [6].*

#### Key Considerations:

- **Specificity:** To accurately measure NADPH in the presence of NADH, the enzyme **Glucose-6-Phosphate Dehydrogenase (G6PD)** is used. This enzyme is specific for NADP<sup>+</sup> and will not react with NAD<sup>+</sup> [6].
- **Sample Handling:** Rapid processing and correct acid/alkali treatment are critical, as the oxidized and reduced forms of pyridine nucleotides have different stabilities under these conditions [6].

## Practical Insights for Researchers

- **Hygroscopic Nature:** The salt is hygroscopic. Always store it in a desiccator at -20°C and allow the vial to reach room temperature before opening to prevent moisture absorption [2].
- **Solution Preparation:** For a stable stock solution, use pure water and consider sonication to aid dissolution. Aliquot immediately to avoid repeated freeze-thaw cycles [1] [8].
- **Cancer Research Angle:** Exploring inhibitors of NADPH-producing enzymes or inducers of oxidative stress is a promising strategy in cancer therapeutics, targeting the metabolic vulnerability of cancer cells [4].

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